

5-Bromo-2-ethoxyphenylboronic Acid: A Technical Guide to Safety and Hazards

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 5-Bromo-2-ethoxyphenylboronic acid

Cat. No.: B1226876

[Get Quote](#)

Disclaimer: This document provides a comprehensive overview of the potential safety and hazard information for **5-Bromo-2-ethoxyphenylboronic acid** (CAS No. 352525-82-7). As of the date of this publication, a specific Safety Data Sheet (SDS) for this compound is not readily available. The information herein is compiled and extrapolated from data on structurally similar compounds, including positional isomers and other substituted phenylboronic acids. This guide should be used for informational and precautionary purposes. It is imperative for all personnel handling this chemical to conduct a thorough risk assessment and adhere to all established laboratory safety protocols.

Executive Summary

5-Bromo-2-ethoxyphenylboronic acid is a substituted phenylboronic acid utilized in scientific research and drug development. While specific toxicological data for this compound is limited, analysis of structurally related chemicals indicates that it should be handled as a substance that may cause skin irritation, serious eye irritation, and potential respiratory irritation. This guide outlines the anticipated hazards, recommended safety precautions, and emergency procedures to ensure the safe handling and use of this compound in a laboratory setting.

Hazard Identification and Classification

Based on the hazard classifications of analogous compounds such as 4-Bromo-2-ethoxyphenylboronic acid and 5-Bromo-2-fluoro-6-ethoxyphenylboronic acid, **5-Bromo-2-ethoxyphenylboronic acid** is anticipated to be classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows.^{[1][2]}

GHS Hazard Classification (Probable)

Hazard Class	Hazard Category	GHS Code
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2A	H319
Specific Target Organ Toxicity — Single Exposure (Respiratory)	3	H335

GHS Label Elements (Probable)

Element	Description
Pictogram	ngcontent-ng-c1205671314="" class="ng-star-inserted">>
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[1][2] H319: Causes serious eye irritation.[1][2] H335: May cause respiratory irritation.[1][2]
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2] P264: Wash skin thoroughly after handling.[1][2] P271: Use only outdoors or in a well-ventilated area.[1][2] P280: Wear protective gloves/ eye protection/ face protection.[1][2] Response: P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][2] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] P312: Call a POISON CENTER or doctor if you feel unwell.[1][2] P332 + P313: If skin irritation occurs: Get medical advice/attention.[1][2] P337 + P313: If eye irritation persists: Get medical advice/attention.[1][2] P362 + P364: Take off contaminated clothing and wash it before reuse.[1] Storage: P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1][2] P405: Store locked up.[1][2] Disposal: P501: Dispose of contents/container to an approved waste disposal plant.[1][2]

Experimental Protocols for Hazard Assessment

While specific experimental data for **5-Bromo-2-ethoxyphenylboronic acid** is not available, the following are summaries of standard methodologies used to determine the GHS classifications listed above. These protocols are based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Skin Irritation/Corrosion (Based on OECD Guideline 439)

- Objective: To determine the potential of a substance to cause skin irritation.
- Methodology: An in vitro reconstructed human epidermis (RhE) model is used. The test chemical is applied topically to the tissue surface. After a defined exposure period, the chemical is removed by rinsing. The viability of the cells is then measured, typically using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

Serious Eye Damage/Eye Irritation (Based on OECD Guideline 492)

- Objective: To determine the potential of a substance to cause serious eye damage or irritation.

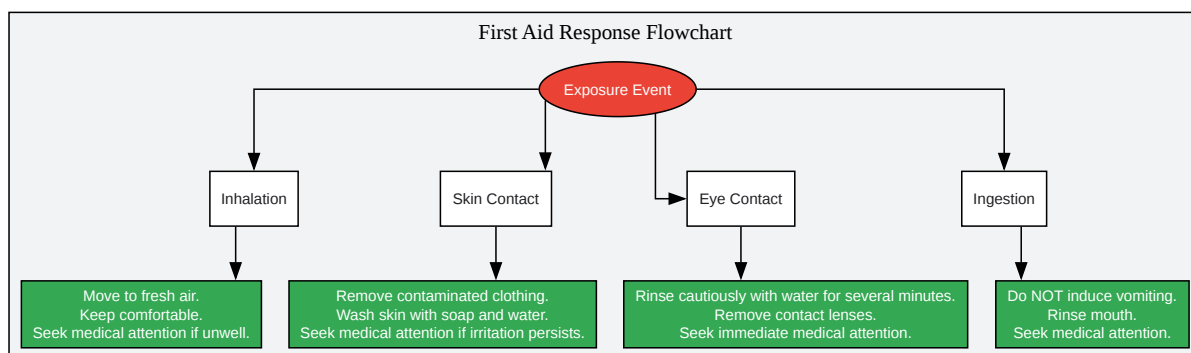
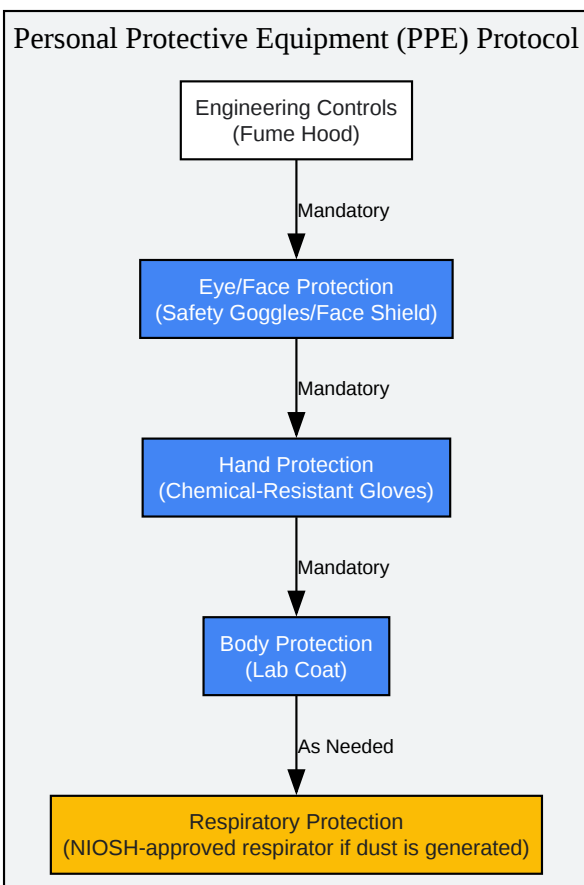
- **Methodology:** Similar to the skin irritation test, this in vitro method uses a reconstructed human cornea-like epithelium (RhCE) model. The test substance is applied to the epithelial surface. After the exposure period, cell viability is quantitatively measured. The level of cell viability is then compared to that of negative controls to predict the eye hazard potential.

Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

- **Objective:** To assess the potential for a substance to cause respiratory tract irritation upon a single exposure.
- **Methodology:** Data for this endpoint is often derived from a combination of sources, including animal studies (e.g., OECD Guideline 403 for acute inhalation toxicity) and human experience. In animal studies, rodents are exposed to the substance via inhalation, and clinical signs of respiratory irritation are observed. Histopathological examination of the respiratory tract may also be performed.

Safe Handling and Storage Personal Protective Equipment (PPE)

A risk assessment should always precede the handling of this chemical to determine the appropriate PPE.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. aksci.com [aksci.com]
- To cite this document: BenchChem. [5-Bromo-2-ethoxyphenylboronic Acid: A Technical Guide to Safety and Hazards]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1226876#5-bromo-2-ethoxyphenylboronic-acid-safety-and-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com